

1-Ethylcyclopentan-1-amine: Strategic Sourcing & Technical Synthesis Guide

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Compound of Interest

Compound Name: 1-Ethylcyclopentan-1-amine

Cat. No.: B12124646

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Executive Summary

1-Ethylcyclopentan-1-amine (CAS: 67404-87-9) represents a high-value "gem-disubstituted" scaffold. In drug design, this moiety is critical for conformational restriction—locking a flexible alkyl chain into a specific vector to improve binding affinity and metabolic stability (blocking P450 oxidation at the

-carbon).

While commercially available, it is often classified as a "Make-on-Demand" item by major catalogs due to its specialized nature. This guide provides a dual-track strategy:

- **Sourcing:** Direct procurement channels for rapid SAR (Structure-Activity Relationship) exploration.
- **Synthesis:** A robust, self-validating lab protocol for gram-scale production when lead times are prohibitive.

Chemical Profile & Specifications

Property	Specification	Notes
IUPAC Name	1-Ethylcyclopentan-1-amine	
CAS (Free Base)	67404-87-9	Primary identifier for sourcing.
CAS (HCl Salt)	1222098-09-0	Preferred for stability/storage.
Molecular Formula		MW: 113.20 g/mol
Appearance	Colorless liquid (Base) / White solid (HCl)	Hygroscopic as a salt.
pKa (Calc)	~10.5	Typical for tertiary alkyl amines.
LogP (Calc)	~1.67	Good lipophilicity for CNS penetration.

Supply Chain Landscape

The market for **1-Ethylcyclopentan-1-amine** is bifurcated between catalog aggregators and boutique synthesis houses.

Tier 1: Stocking Suppliers (Immediate/Short Lead Time)

These suppliers are most likely to hold small inventory (mg to g scale) for immediate dispatch.

- ChemScene: Lists the free base (CAS 67404-87-9). Often ships from regional hubs.
- Enamine: A global leader in spiro/gem-disubstituted building blocks. They likely hold the building block or its immediate precursor (isocyanate).
- MolPort: Aggregates stock from smaller labs; useful for finding "hidden" inventory.

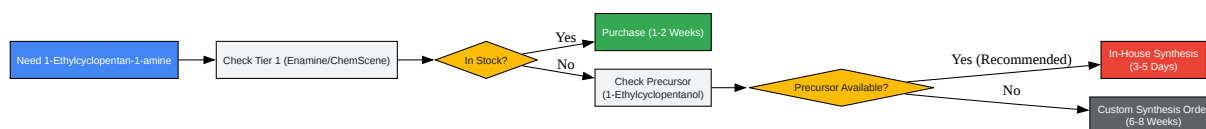
Tier 2: Custom Synthesis & Precursors (The "Smart Buy")

If the amine is out of stock, purchasing the precursor is often faster than waiting for a backorder.

- Precursor: 1-Ethylcyclopentanol (CAS: 1462-96-0)[1][2]
 - Availability: High (Sigma-Aldrich, Thermo Fisher, TCI).
 - Cost: Low (<\$100/25g).
 - Strategy: Buy the alcohol and perform a Ritter or Azide conversion in-house (see Section 4).

Sourcing Decision Matrix

The following diagram illustrates the logical flow for securing this material based on project timelines.



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Figure 1: Strategic sourcing workflow prioritizing speed and precursor availability.

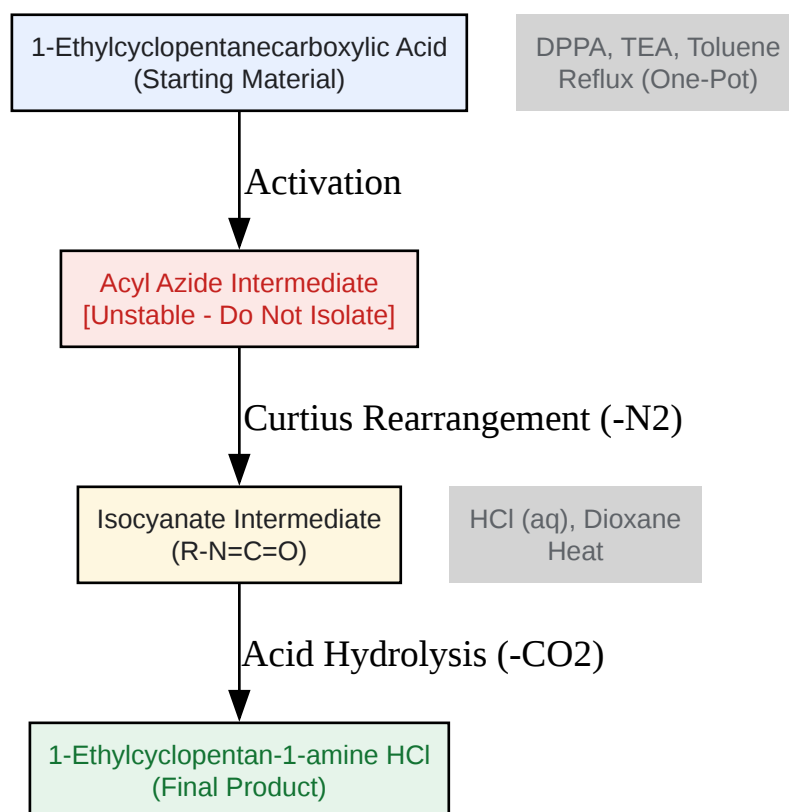
Technical Synthesis Protocol (The "Make" Option)

When commercial stock is unavailable, synthesis is required. While the Ritter reaction (Alcohol + HCN/Acetonitrile) is theoretically direct, the hydrolysis of the resulting gem-disubstituted acetamide is kinetically difficult due to steric hindrance.

Recommended Route: Curtius Rearrangement. This route is chosen for its reliability in retaining the quaternary carbon center without requiring harsh hydrolysis conditions that might degrade the ring.

Reaction Pathway

- Start: 1-Ethylcyclopentanecarboxylic acid (Commercial or made via alkylation of cyclopentanecarboxylic acid).
- Activation: Formation of Acyl Azide.
- Rearrangement: Thermal rearrangement to Isocyanate.
- Hydrolysis: Acidic hydrolysis to Amine HCl.



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Figure 2: Curtius Rearrangement pathway avoiding sterically hindered amide hydrolysis.

Detailed Experimental Protocol

Note: This protocol assumes a 10 mmol scale. All steps must be performed in a fume hood due to azide and isocyanate hazards.

Step 1: One-Pot Curtius Rearrangement

- Setup: Flame-dry a 100 mL round-bottom flask equipped with a reflux condenser and nitrogen inlet.
- Reagents: Add 1-ethylcyclopentanecarboxylic acid (1.42 g, 10 mmol) and anhydrous Toluene (30 mL).
- Base: Add Triethylamine (TEA) (1.5 mL, 11 mmol). Stir at room temperature for 10 min.
- Azide Source: Add Diphenylphosphoryl azide (DPPA) (2.4 mL, 11 mmol) dropwise. Caution: Exothermic.
- Rearrangement: Heat the mixture to reflux (110°C) for 2 hours.
 - Checkpoint: Evolution of gas indicates the rearrangement is proceeding. The solution will turn slightly yellow.
 - Mechanism: The acyl azide forms in situ and thermally decomposes to the isocyanate.

Step 2: Hydrolysis to Amine Salt

- Cooling: Cool the reaction mixture to room temperature.
- Hydrolysis: Add 20% HCl (aq) (10 mL) slowly through the condenser.
- Reflux: Heat to reflux for another 1-2 hours to decarboxylate the carbamic acid intermediate.
- Workup:
 - Cool to RT. Separate phases.
 - Extract the aqueous layer with Ethyl Acetate (mL) to remove organophosphorus byproducts (from DPPA). Discard organic layer.
 - The aqueous layer contains the Product HCl salt.
- Isolation: Lyophilize the aqueous layer or concentrate in vacuo to obtain **1-Ethylcyclopentan-1-amine** hydrochloride as a white solid.

Quality Control (Self-Validation)

- ^1H NMR (

): Look for the ethyl group triplet (

ppm) and quartet (

ppm). The cyclopentyl protons will appear as multiplets between 1.5–2.0 ppm.
 - Validation: Absence of aromatic signals (confirms removal of DPPA byproducts).
- LC-MS: Target Mass

(Free base mass + 1).

Applications in Drug Discovery[4][5][6][7][8][9] Conformational Restriction

The 1-ethylcyclopentyl moiety is a "gem-dialkyl" surrogate. In medicinal chemistry, replacing a simple diethyl group with a cyclopentyl ring:

- Reduces entropic penalty upon binding to the target protein.
- Thorpe-Ingold Effect: Forces the amine and the ethyl group into a specific angle, potentially enhancing potency.

Therapeutic Areas

- NMDA Antagonists: Analogous to the cyclohexyl ring in Ketamine/PCP, this scaffold modulates channel blocking kinetics.
- CCR2 Antagonists: Used in the linker region of chemokine receptor antagonists to improve metabolic stability against oxidative deamination.

References

- PubChem.**1-Ethylcyclopentan-1-amine** hydrochloride (Compound Summary).[3] National Library of Medicine. Available at: [[Link](#)]

- Shioiri, T., Ninomiya, K., & Yamada, S. (1972). Diphenylphosphoryl azide. A new convenient reagent for a modified Curtius reaction and for the peptide synthesis. Journal of the American Chemical Society, 94(17), 6203-6205. (Foundational reference for the DPPA protocol).

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